

Xylaric Acid: A Technical Guide to Safety, Toxicity, and Handling

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Compound of Interest

Compound Name: Xylaric acid

Cat. No.: B1226657

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For Researchers, Scientists, and Drug Development Professionals

Disclaimer: This document provides a comprehensive overview of the available safety and handling information for **Xylaric acid**. However, there is a significant lack of specific toxicological data for this compound in publicly accessible literature and safety data sheets. The information presented herein is based on general principles of chemical safety for acidic compounds and related polyhydroxycarboxylic acids. It is imperative for all personnel to consult a comprehensive and up-to-date Safety Data Sheet (SDS) from the supplier before handling **Xylaric acid** and to conduct a thorough risk assessment for any specific experimental protocol.

Introduction

Xylaric acid, a trihydroxydicarboxylic acid with the empirical formula $\text{HOOC}-(\text{CHOH})_3-\text{COOH}$, is a versatile bio-based chemical.^[1] It is derived from the oxidation of xylose and holds promise as a building block for polymers and as a chelating agent.^[1] As its use in research and development, particularly in the pharmaceutical and polymer industries, is anticipated to grow, a thorough understanding of its safety profile and proper handling procedures is crucial. This guide aims to provide an in-depth technical overview of the known safety, toxicity, and handling guidelines for **Xylaric acid** to support its safe use in a laboratory and drug development setting.

Chemical and Physical Properties

Understanding the physical and chemical properties of a substance is fundamental to its safe handling.

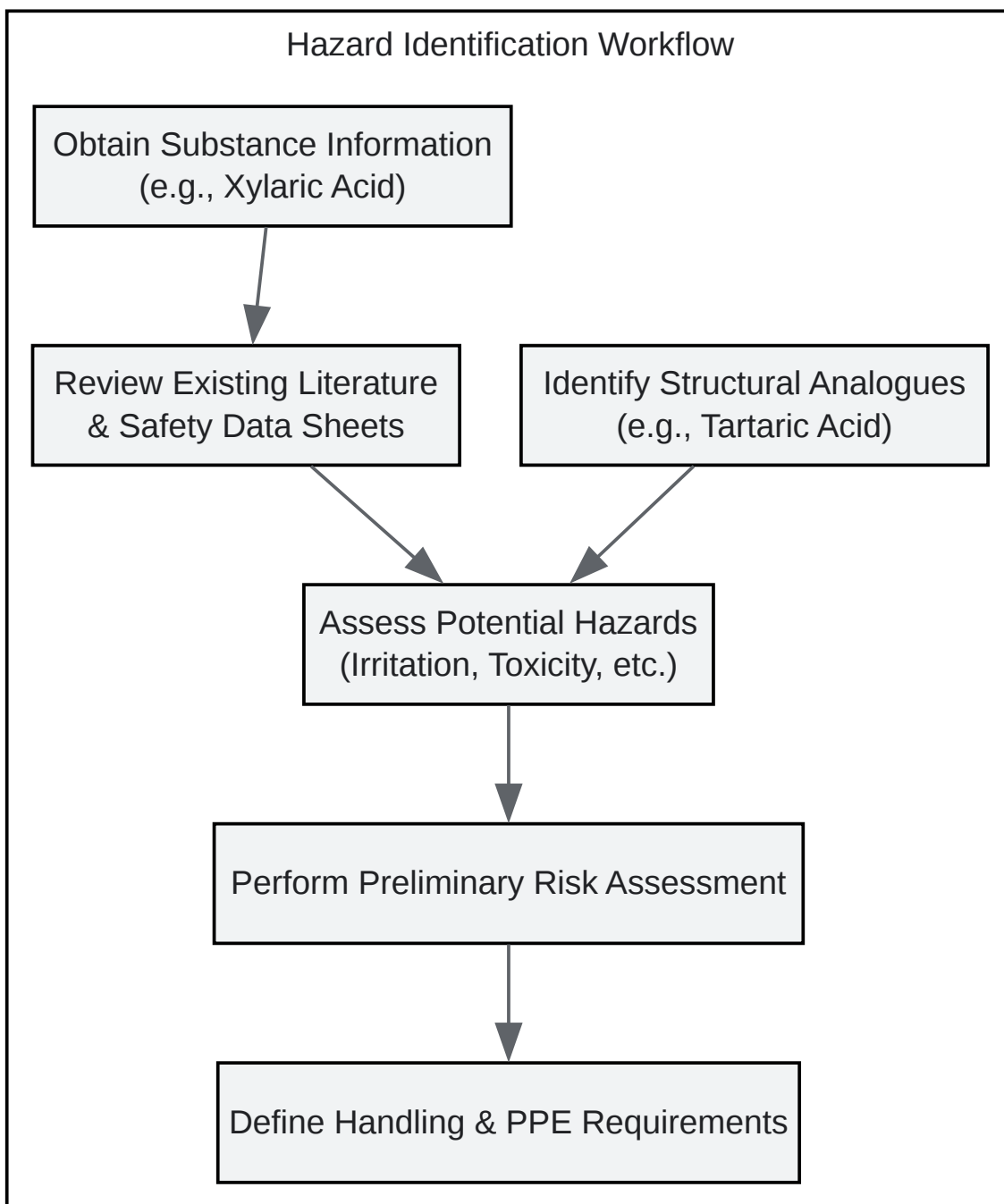
Property	Value	Reference
Molecular Formula	C ₅ H ₈ O ₇	[2]
Molecular Weight	180.11 g/mol	[2]
Appearance	White crystalline solid (typical for similar aldaric acids)	General knowledge
Solubility	Soluble in water	General knowledge
Acidity	Expected to be a weak to moderately strong acid due to the two carboxylic acid groups.	General knowledge

Hazard Identification and Classification

As of the date of this guide, a specific, universally recognized hazard classification for **Xylaric acid** under the Globally Harmonized System of Classification and Labelling of Chemicals (GHS) is not readily available. However, based on its acidic nature and structural similarity to other polyhydroxycarboxylic acids, the following potential hazards should be considered:

- Skin Corrosion/Irritation: Like other acids, **Xylaric acid** has the potential to cause skin irritation upon contact.
- Serious Eye Damage/Irritation: Direct contact with the eyes is likely to cause serious irritation or damage.
- Respiratory Irritation: Inhalation of dust or aerosols may cause respiratory tract irritation.

A generic workflow for the initial assessment of a chemical's hazards is presented below.



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Caption: General workflow for chemical hazard identification.

Toxicological Data Summary

A comprehensive search of scientific literature and toxicological databases did not yield specific quantitative toxicity data for **Xylaric acid**, such as LD50 (Lethal Dose, 50%) or specific irritation and sensitization studies. The table below is presented as a template for the type of data that should be sought from a supplier's Safety Data Sheet or through dedicated toxicological testing. For context, data for a structurally similar and well-studied compound, L-(+)-Tartaric acid, is included for illustrative purposes.

Toxicological Endpoint	Xylaric Acid	L-(+)-Tartaric Acid (for comparison)
Acute Oral Toxicity (LD50)	No data available	LD50 Oral - Rat - > 2,000 mg/kg
Acute Dermal Toxicity (LD50)	No data available	LC50 Dermal - Rat - > 2,000 mg/kg
Skin Corrosion/Irritation	No specific data; assume irritant	Skin - Rabbit; Result: No skin irritation
Serious Eye Damage/Irritation	No specific data; assume serious irritant	Eyes - In vitro study; Result: Risk of serious damage to eyes
Respiratory or Skin Sensitization	No data available	No data available
Germ Cell Mutagenicity	No data available	No data available
Carcinogenicity	No data available	No data available
Reproductive Toxicity	No data available	No data available
Specific Target Organ Toxicity (Single Exposure)	No data available; may cause respiratory irritation	No data available
Specific Target Organ Toxicity (Repeated Exposure)	No data available	No data available

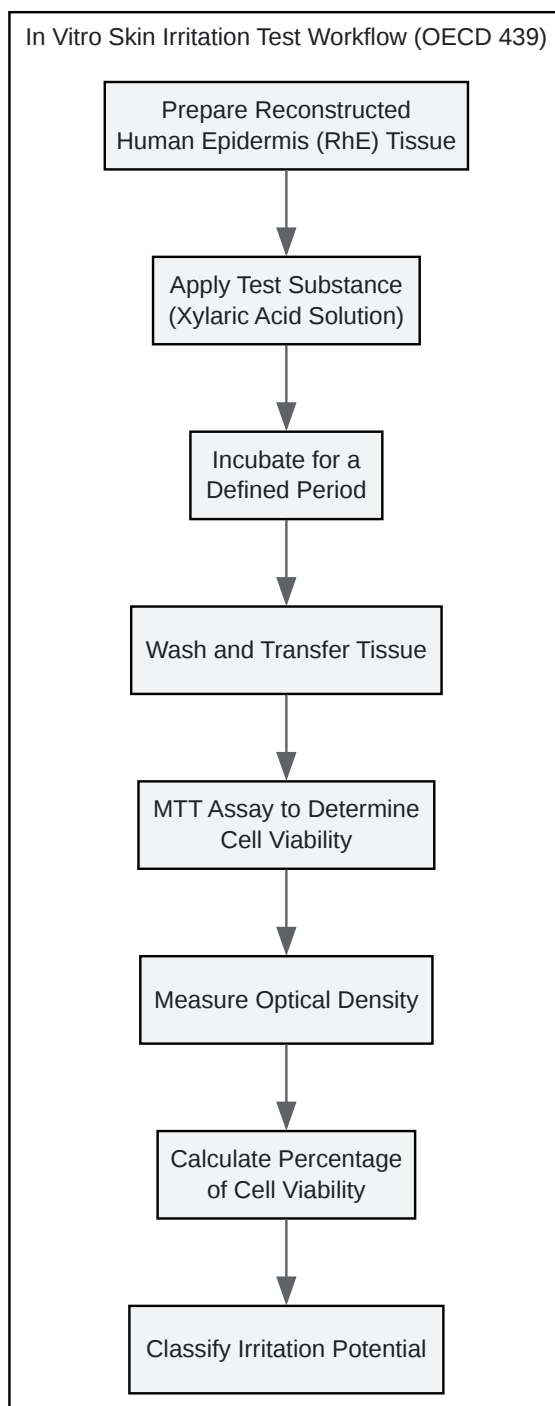
Data for L-(+)-Tartaric Acid is sourced from publicly available Safety Data Sheets.

Given the lack of specific data, a precautionary approach is essential. Researchers should handle **Xylaric acid** as a potentially hazardous substance until specific toxicological testing is conducted and published.

Experimental Protocols for Toxicity Testing

While no specific experimental protocols for the toxicological assessment of **Xylaric acid** were found, standard OECD (Organisation for Economic Co-operation and Development) guidelines are followed for the safety testing of new chemical substances. These protocols are designed to be robust and reproducible. Researchers planning to conduct toxicity studies on **Xylaric acid** should adhere to these or equivalent standardized methods.

A generalized workflow for an in vitro skin irritation test is depicted below.



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Caption: A simplified workflow for in vitro skin irritation testing.

Acute Oral Toxicity - OECD Test Guideline 423 (Acute Toxic Class Method)

This method involves the administration of the test substance to animals in a stepwise procedure. The starting dose is selected from a series of fixed dose levels. The outcome of the test on a small group of animals determines the next step. This method uses a minimal number of animals to classify the substance's acute toxicity.

In Vitro Skin Irritation: Reconstructed Human Epidermis Test Method - OECD Test Guideline 439

This in vitro test uses a reconstructed human epidermis model. The test substance is applied topically to the tissue. Cell viability is then measured to determine the substance's potential for skin irritation. A reduction in cell viability below a certain threshold indicates irritation potential.

In Vitro Eye Irritation: Reconstructed Human Cornea-like Epithelium (RhCE) Test Method - OECD Test Guideline 492

This test method utilizes a reconstructed human cornea-like epithelium model to assess the potential for a substance to cause serious eye damage or irritation. The substance is applied to the epithelial surface, and cell viability is measured to predict the level of eye irritation.

Bacterial Reverse Mutation Test (Ames Test) - OECD Test Guideline 471

This is a widely used in vitro test to assess the mutagenic potential of a chemical. Strains of bacteria (e.g., *Salmonella typhimurium*) with pre-existing mutations are exposed to the test substance. A mutagenic substance will cause reverse mutations, allowing the bacteria to grow in a selective medium.

Handling and Storage Guidelines

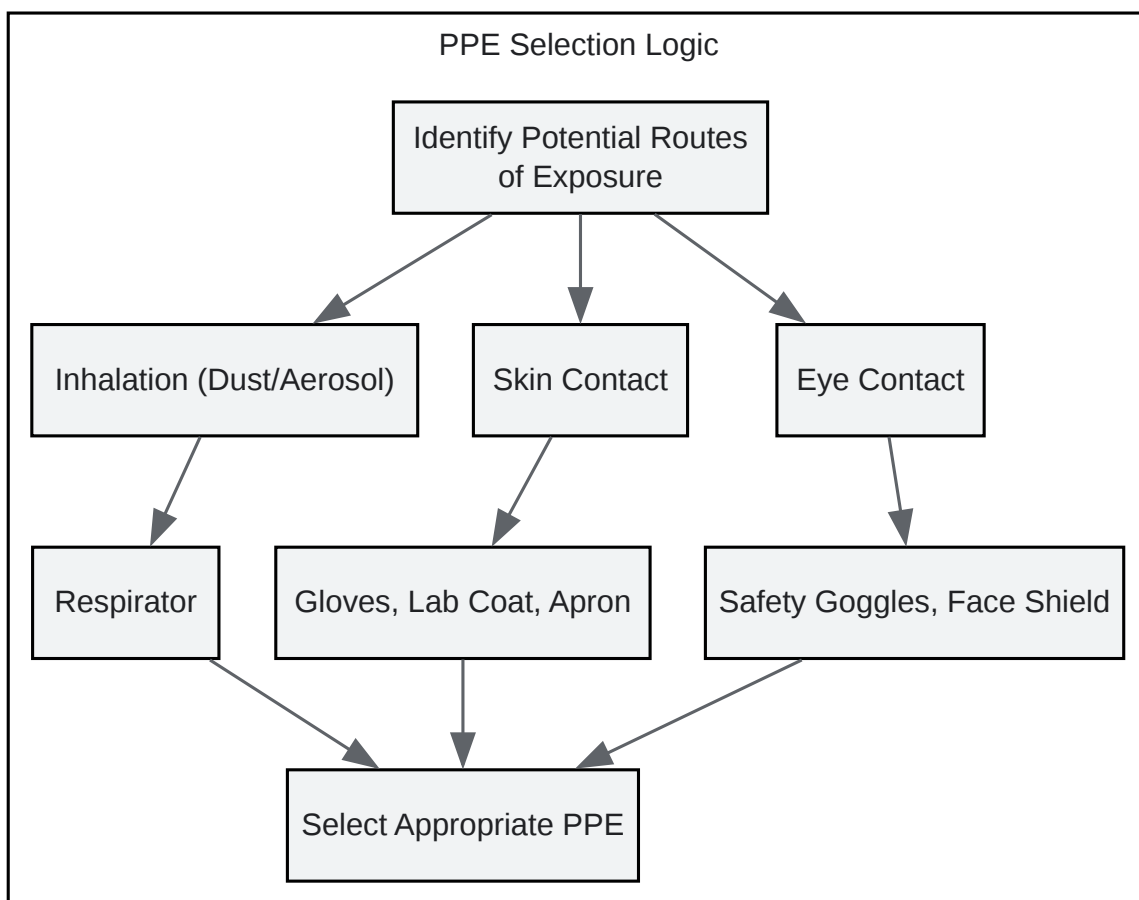
Given the acidic nature of **Xylaric acid** and the lack of comprehensive safety data, stringent adherence to safe laboratory practices is mandatory.

Personal Protective Equipment (PPE)

A risk assessment should guide the selection of appropriate PPE. The following are minimum requirements:

- **Eye Protection:** Chemical safety goggles are mandatory. A face shield should be worn when handling larger quantities or when there is a significant risk of splashing.
- **Hand Protection:** Chemically resistant gloves (e.g., nitrile rubber) should be worn. Gloves must be inspected before use and disposed of properly after handling the material.
- **Skin and Body Protection:** A laboratory coat is required. For operations with a high potential for spills, a chemical-resistant apron should also be worn.
- **Respiratory Protection:** If there is a risk of generating dust or aerosols, a NIOSH-approved respirator with an appropriate particulate filter should be used in a well-ventilated area, preferably within a fume hood.

The logical relationship for selecting appropriate PPE is illustrated in the following diagram.



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Caption: Decision-making process for PPE selection.

Engineering Controls

- Ventilation: Work with **Xylaric acid**, especially when handling the powder or creating solutions, should be conducted in a well-ventilated area. A chemical fume hood is highly recommended.
- Eyewash Stations and Safety Showers: These must be readily accessible in any area where **Xylaric acid** is handled.

Storage

- Store in a tightly closed container in a cool, dry, and well-ventilated area.
- Store away from incompatible materials such as strong bases, strong oxidizing agents, and reactive metals.
- The storage area should be clearly labeled, and access should be restricted to authorized personnel.

Spills and Waste Disposal

- Spills: In case of a spill, evacuate the area. Wear appropriate PPE before attempting to clean up. For small spills of the solid, carefully sweep up the material to avoid generating dust and place it in a labeled container for disposal. For liquid spills, absorb with an inert material (e.g., vermiculite, sand) and place in a suitable container.
- Waste Disposal: Dispose of **Xylaric acid** and any contaminated materials in accordance with all applicable federal, state, and local environmental regulations. Do not dispose of down the drain unless permitted by local authorities.

First Aid Measures

- Inhalation: If inhaled, move the person to fresh air. If not breathing, give artificial respiration. Consult a physician.
- Skin Contact: In case of skin contact, immediately wash off with soap and plenty of water for at least 15 minutes. Remove contaminated clothing. Consult a physician.
- Eye Contact: In case of eye contact, rinse thoroughly with plenty of water for at least 15 minutes and consult a physician.
- Ingestion: If swallowed, do NOT induce vomiting. Never give anything by mouth to an unconscious person. Rinse mouth with water and consult a physician.

Conclusion

Xylaric acid is a promising chemical intermediate, but a thorough understanding and implementation of safety protocols are paramount for its handling. The current lack of specific toxicological data necessitates a cautious approach, treating it as a potentially hazardous substance. Researchers, scientists, and drug development professionals must rely on the general principles of acid safety, conduct thorough risk assessments for their specific applications, and always use appropriate personal protective equipment and engineering controls. It is strongly recommended that a comprehensive Safety Data Sheet be obtained from the supplier and that further toxicological studies are conducted to fill the existing data gaps and ensure the safe and responsible use of **Xylaric acid** in all its potential applications.

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